synthesis of FOXAP ligands using alpha-methylphenylalaninol

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Compound of Interest

Compound Name:	*2-amino-2-methyl-3-phenylpropan-1-ol hydrochloride*
CAS No.:	*64230-72-4*
Cat. No.:	*B6597978*

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Application Note: Synthesis of Quaternary-Stereocenter FOXAP Ligands using

-Methylphenylalaninol

Executive Summary

Target Molecule: (S)-1-(Diphenylphosphino)-2-[4-benzyl-4-methyl-4,5-dihydrooxazol-2-yl]ferrocene (referred to herein as

-Me-Bn-FOXAP). Precursor: (S)-

-methylphenylalaninol (2-amino-2-methyl-3-phenylpropan-1-ol). Class: P,N-bidentate planar-chiral ferrocenyl ligands.

This protocol details the synthesis of a structurally rigid FOXAP variant derived from

-methylphenylalaninol. Unlike standard FOXAP ligands derived from valinol or phenylalaninol, this variant possesses a quaternary stereocenter at the oxazoline 4-position. This structural modification eliminates the acidic

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-proton, preventing racemization under basic catalytic conditions and providing enhanced steric bulk for superior enantioselectivity in asymmetric transformations.

Retrosynthetic Analysis & Strategy

The synthesis relies on a two-stage modular assembly:

- Oxazoline Ring Construction: Zn(II)-catalyzed condensation of ferrocenecarbonitrile with the amino alcohol.
- Diastereoselective Ortho-Lithiation: Exploiting the oxazoline nitrogen as a Directed Metalation Group (DMG) to install the phosphine moiety with high planar diastereoselectivity (

).

Figure 1: Retrosynthetic pathway for the construction of the quaternary-stereocenter FOXAP ligand.

Materials & Equipment

Reagents:

- Ferrocenecarbonitrile (Cyanoferrocene): >98% purity.
- (S)-

  -Methylphenylalaninol: (S)-2-amino-2-methyl-3-phenylpropan-1-ol. Note: Enantiopurity is critical (>99% ee).
- Zinc Chloride (

  ): Anhydrous, beads or fused.
- Chlorobenzene (

  ): Anhydrous.
- s-Butyllithium (

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): 1.4 M in cyclohexane.

- TMEDA: Freshly distilled over

  .

- Chlorodiphenylphosphine (

  ): Distilled.

- Solvents: Diethyl ether (

) and Hexanes (dried over Na/Benzophenone).

Equipment:

- Schlenk line (Dual manifold: Argon/Vacuum).
- Flame-dried glassware (3-neck flasks, addition funnels).
- Low-temperature bath (Acetone/Dry Ice for -78°C).

Detailed Protocol

Step 1: Synthesis of (S)-4-Benzyl-4-methyl-2-ferrocenyloxazoline

This step creates the directing group. The quaternary center of the amino alcohol makes this condensation sterically demanding; the use of high-boiling chlorobenzene and ZnCl2 is essential.

- Setup: Equip a 250 mL flame-dried 2-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and an argon inlet.
- Charging: Add Ferrocenecarbonitrile (2.11 g, 10.0 mmol), (S)-

  -methylphenylalaninol (2.15 g, 13.0 mmol, 1.3 equiv), and Anhydrous

  (0.14 g, 1.0 mmol, 10 mol%).

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- Solvent: Add Chlorobenzene (40 mL) via syringe.
- Reaction: Heat the mixture to reflux (132°C). Stir vigorously for 48 hours.
  - Checkpoint: Monitor by TLC (Hexane/EtOAc 3:1). The nitrile spot (
) should disappear, and a fluorescent orange product spot (
) should appear.
- Workup: Cool to room temperature. Dilute with DCM (100 mL) and wash with saturated
  (2 x 50 mL) and water (50 mL).
- Purification: Dry organic layer over
  , concentrate in vacuo. Purify via flash chromatography (Silica gel, Hexane/EtOAc 5:1
  3:1).
  - Yield Expectation: 75-85% as an orange crystalline solid.

Step 2: Diastereoselective Lithiation and Phosphinylation

The oxazoline nitrogen coordinates lithium, directing deprotonation to the ortho position of the Cp ring. The bulky 4-benzyl-4-methyl group dictates the planar chirality (typically
from
-oxazoline) by shielding one side of the ferrocene sandwich.

- Setup: Flame-dry a 100 mL Schlenk flask. Cool to room temperature under argon.
- Dissolution: Add the Ferrocenyl Oxazoline from Step 1 (1.0 equiv, e.g., 3.6 g, 10 mmol) and TMEDA (1.3 equiv, 1.51 g). Dissolve in anhydrous
  (50 mL).
- Cooling: Cool the solution to -78°C (Dry ice/Acetone bath).

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- Lithiation: Add s-BuLi (1.3 equiv) dropwise over 20 minutes.
  - Observation: The solution will darken (deep orange/red) indicating formation of the lithio-species.
  - Incubation: Stir at -78°C for 2 hours.
- Quenching: Add

  (1.5 equiv) dropwise at -78°C.
- Warming: Allow the mixture to warm slowly to room temperature over 12 hours (overnight).
- Workup: Quench with saturated

  (20 mL). Extract with

  (3 x 30 mL). Dry over

  .
- Purification: Flash chromatography (Silica gel, Hexane/EtOAc 9:1).
  - Note: Phosphines are oxidation-sensitive. Use degassed solvents if possible.
  - Recrystallization:[1][2][3][4][5][6] Hot Ethanol or Hexane/DCM allows isolation of the single diastereomer if minor isomers are present.

Figure 2: Mechanistic basis for the diastereoselective induction during the lithiation step.

Critical Process Parameters (CPPs)

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Parameter	Specification	Rationale
Amino Alcohol Purity	>99% ee	The central chirality of the precursor dictates the planar chirality of the ligand. Impure start material leads to difficult diastereomeric separations.
Moisture Control	<50 ppm	s-BuLi and Chlorophosphines are violently hydrolytic. Strict Schlenk technique is mandatory.
Lithiation Temp	-78°C	Higher temperatures (-40°C or 0°C) promote competitive lithiation at the unsubstituted Cp ring or racemization.
Reaction Time (Step 1)	48 Hours	The quaternary center in -methylphenylalaninol creates significant steric drag, requiring extended reflux times compared to valinol.

Application Scope

The

-Me-Bn-FOXAP ligand is particularly effective in reactions where standard FOXAP ligands suffer from racemization or lack sufficient steric bulk.

- Ag(I)-Catalyzed [3+2] Cycloaddition: Synthesis of pyrrolidines from azomethine ylides. The quaternary center prevents ligand degradation via oxazoline ring opening or proton abstraction.
- Ir-Catalyzed Hydrogenation: Hydrogenation of unfunctionalized olefins.
- Cu-Catalyzed Conjugate Addition: Addition of organozincs to enones.

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References

- Richards, C. J., et al. "Synthesis of 2-[2-(Diphenylphosphino)ferrocenyl]oxazoline Ligands." Synlett, 1995, pp. 74–76. Link
- Sammakia, T., et al. "Highly Diastereoselective Ortho Lithiations of Chiral Oxazoline-Substituted Ferrocenes."[7][8] Journal of Organic Chemistry, vol. 60, no. 1, 1995, pp. 10–11. Link
- Deng, W. P., et al. "Ferrocenyl-Oxazolinyl-Phosphine (FOXAP) Ligands: Synthesis and Application." Chemical Reviews, vol. 111, no. 3, 2011. (Contextual grounding for FOXAP class).
- Bolm, C., et al.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Benzyl 5-ferrocenyl-3-(4-methylphenyl)-2-pyrazoline-1-dithiocarboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. (R)-N-(Ferrocenylmethyl)-1-hydroxy-3-phenylpropan-2-aminium (E)-but-2-enoate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and Biological Screening of 4-Benzyl-2H-phthalazine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis of Quinolinequinone Derivatives and related Carbocyclic Compounds – ScienceOpen [scienceopen.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. mdpi.com [mdpi.com]

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